(+)-Isobutyl D-lactate: A Chiral Architect for Pharmaceutical Intermediates

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Compound of Interest	
Compound Name:	*(+)-Isobutyl D-lactate*
CAS No.:	*61597-96-4*
Cat. No.:	*B1589186*

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Executive Summary

In the precise landscape of stereoselective synthesis, **(+)-Isobutyl D-lactate** (CAS 61597-96-4) has emerged as a high-value chiral pool building block. Unlike its lighter homologues (methyl or ethyl lactate), the isobutyl ester offers a strategic balance of lipophilicity, steric shielding, and hydrolytic stability. This guide analyzes its role as a scaffold for introducing (R)-stereocenters into pharmaceutical intermediates, specifically for protease inhibitors, antifungal agents, and chiral ethers.

By leveraging the fixed chirality of D-lactic acid, researchers can bypass expensive asymmetric catalysis, utilizing **(+)-Isobutyl D-lactate** to direct stereochemical outcomes via predictable retention or inversion mechanisms.

Technical Profile & Physicochemical Properties[1][2][3][4]

The isobutyl moiety imparts distinct physical advantages over ethyl lactate, particularly in biphasic process streams where phase separation is critical.

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Table 1: Physicochemical Specifications

Property	Specification	Operational Advantage
Chemical Name	(+)-Isobutyl D-lactate	Unambiguous chiral source
CAS Number	61597-96-4	Regulatory tracking
Stereochemistry	(R)-configuration	Pre-defined stereocenter (Chiral Pool)
Boiling Point	73 °C (13 mmHg)	Facile removal via vacuum distillation
Density	~0.974 g/mL	Distinct from water (1.[1][2][3]0) for extraction
Optical Rotation	(neat)	Quick QC validation of optical purity
LogP	~0.73	Superior organic phase affinity vs. Ethyl Lactate

> *Analyst Insight: The higher LogP of the isobutyl ester compared to ethyl lactate allows for cleaner extractions in aqueous workups, reducing yield loss of the intermediate into the aqueous phase [1].*

Mechanistic Utility: The "Steric-Lipophilic" Advantage

While methyl and ethyl lactates are common, they suffer from rapid hydrolysis under basic conditions and high water solubility, which complicates isolation. **(+)-Isobutyl D-lactate** addresses these bottlenecks through two mechanisms:

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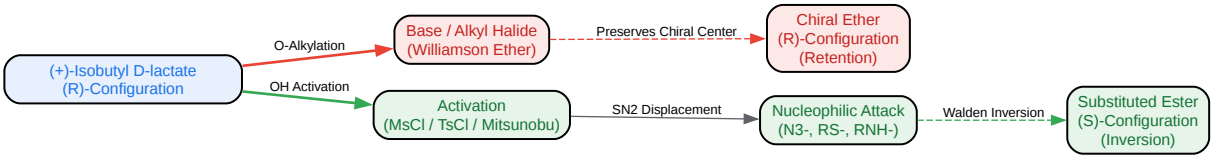
- Steric Shielding: The bulky isobutyl group retards the rate of attack at the carbonyl carbon, allowing for chemoselective reactions at the

  -hydroxyl group without compromising the ester linkage.

- Lipophilic Anchoring: In multi-step syntheses, the isobutyl group acts as a "grease" handle, keeping the intermediate in the organic phase during aqueous washes, which is critical for high-throughput library synthesis.

Pathway Diagram: Stereochemical Control

The following diagram illustrates the divergent pathways available to researchers: Retention of the (R)-configuration via etherification, or Inversion to the (S)-configuration via SN2 displacement (e.g., Mitsunobu or Sulfonate displacement).



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Figure 1: Divergent synthesis pathways. The isobutyl ester remains stable during O-alkylation (Red) and serves as a leaving group scaffold for stereochemical inversion (Green).

Key Pharmaceutical Applications

Chiral Heterocycle Synthesis

Isobutyl D-lactate is a precursor for (S)-2-halo-esters and (S)-alanines. In the synthesis of antifungal azoles, the lactate moiety provides the chiral backbone. The isobutyl group is particularly useful here; its bulk prevents premature cyclization, allowing the linear intermediate to be purified before the final ring-closure step.

Protease Inhibitors

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In the development of HIV and Rhinovirus protease inhibitors, the "hydroxy-ethylamine" isostere is a common motif. **(+)-Isobutyl D-lactate** serves as the starting material for the chiral

-hydroxy segment.

- Protocol: The ester is reduced to a chiral diol or converted to an amide. The isobutyl group's lipophilicity aids in the purification of these polar intermediates by maintaining solubility in DCM or EtOAc [2].

Experimental Protocol: Stereoselective Sulfonylation & Displacement

This protocol demonstrates the conversion of **(+)-Isobutyl D-lactate** into a chiral leaving group (Mesylate), followed by displacement. This is a foundational workflow for creating (S)-configured APIs.

Phase A: Activation (Mesylation)

Objective: Convert the secondary alcohol to a good leaving group while retaining the (R)-configuration.

- Setup: Charge a dry reactor with **(+)-Isobutyl D-lactate** (1.0 eq) and Dichloromethane (DCM, 10 V). Cool to 0°C.
- Base Addition: Add Triethylamine (1.5 eq) dropwise, maintaining temperature <5°C.
- Activation: Add Methanesulfonyl Chloride (MsCl, 1.2 eq) slowly. The reaction is exothermic.
- Monitoring: Stir at 0–5°C for 2 hours. Monitor via TLC (Hexane:EtOAc 8:2). The spot for the alcohol (

) should disappear, replaced by the mesylate (

).
- Workup: Wash with 1N HCl (cold), then Sat.

  , then Brine.

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- Note: The isobutyl ester prevents significant hydrolysis during the bicarbonate wash, a common failure point with methyl lactate.

- Isolation: Dry over

  and concentrate. Yield: >95% as a pale yellow oil.

Phase B: Nucleophilic Displacement (Inversion)

Objective: Invert stereochemistry to (S) using a nucleophile (e.g., Sodium Azide or Potassium Thioacetate).

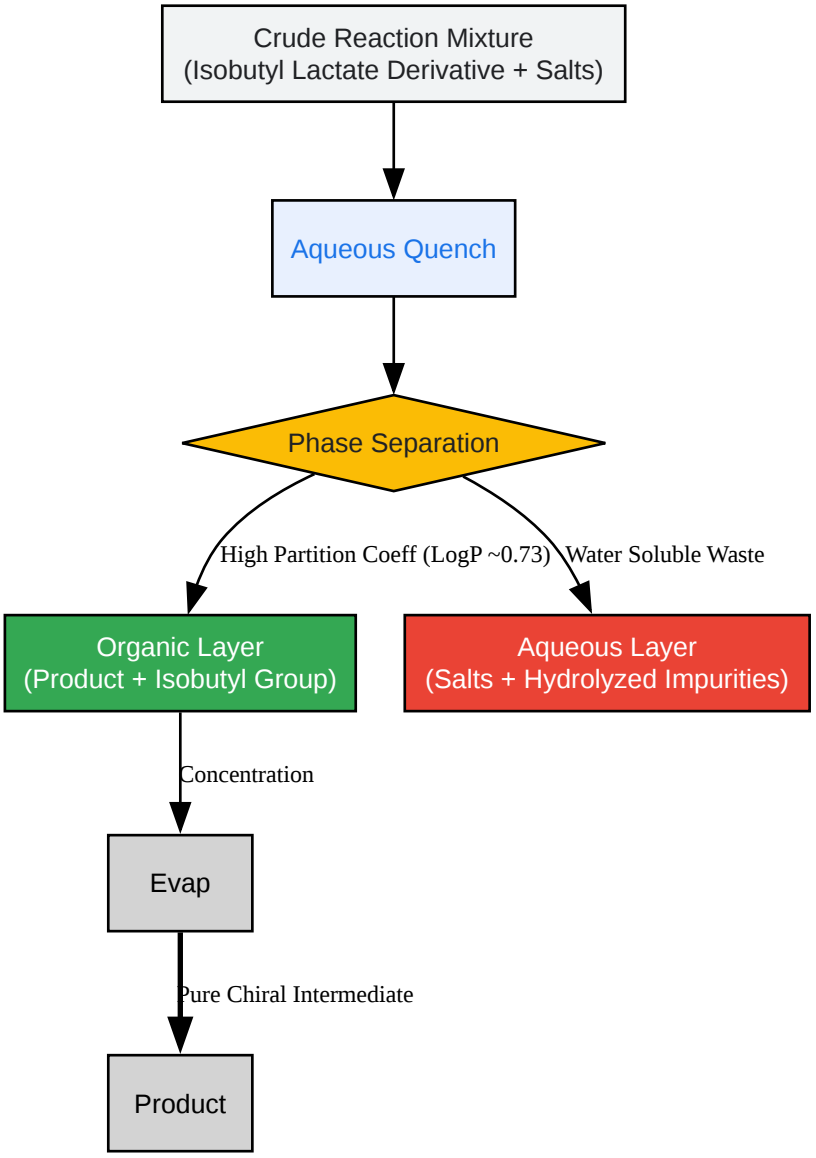
- Solvation: Dissolve the Mesylate (from Phase A) in DMF (5 V).
- Nucleophile: Add

  (1.5 eq).
- Reaction: Heat to 60°C for 4–6 hours.
  - Mechanism:[3][4] SN2 attack at the

    -carbon causes Walden Inversion.
- Validation: Check optical rotation. A shift from (+) to (-) (or specific value based on derivative) confirms inversion.

Workflow Diagram: Purification Logic

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Figure 2: The lipophilic advantage of the isobutyl group ensures the product partitions strongly into the organic layer, minimizing loss.

Quality & Impurity Control

To ensure pharmaceutical grade integrity, researchers must monitor specific critical quality attributes (CQAs):

- Enantiomeric Excess (ee%): Must be >98%. Validated via Chiral GC (e.g., Cyclodextrin columns).

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- Hydrolysis Byproducts: Presence of D-Lactic acid or Isobutanol indicates poor storage (moisture ingress).
- Acid Value: Should be <1.0 mg KOH/g to prevent acid-catalyzed racemization.

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